

Essential Safety and Logistical Information for Handling Zapotin

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Compound of Interest

Compound Name: Zapotin

Cat. No.: B192691

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount for ensuring laboratory safety and experimental integrity. This document provides essential procedural guidance for the safe handling and disposal of **Zapotin**, a naturally occurring flavone with potential anti-carcinogenic properties.

Chemical and Physical Properties of Zapotin

A clear understanding of **Zapotin's** properties is the foundation of its safe handling.

Property	Value
Chemical Formula	C ₁₉ H ₁₈ O ₆
Molar Mass	342.347 g·mol ⁻¹ [1]
CAS Number	14813-19-5 [1]
Appearance	Solid powder
Solubility	Soluble in DMSO, methanol, acetonitrile, and ethyl-acetate [2] [3]
Storage	Store at 2°C - 8°C or sealed at -20°C [2] [3]

Personal Protective Equipment (PPE)

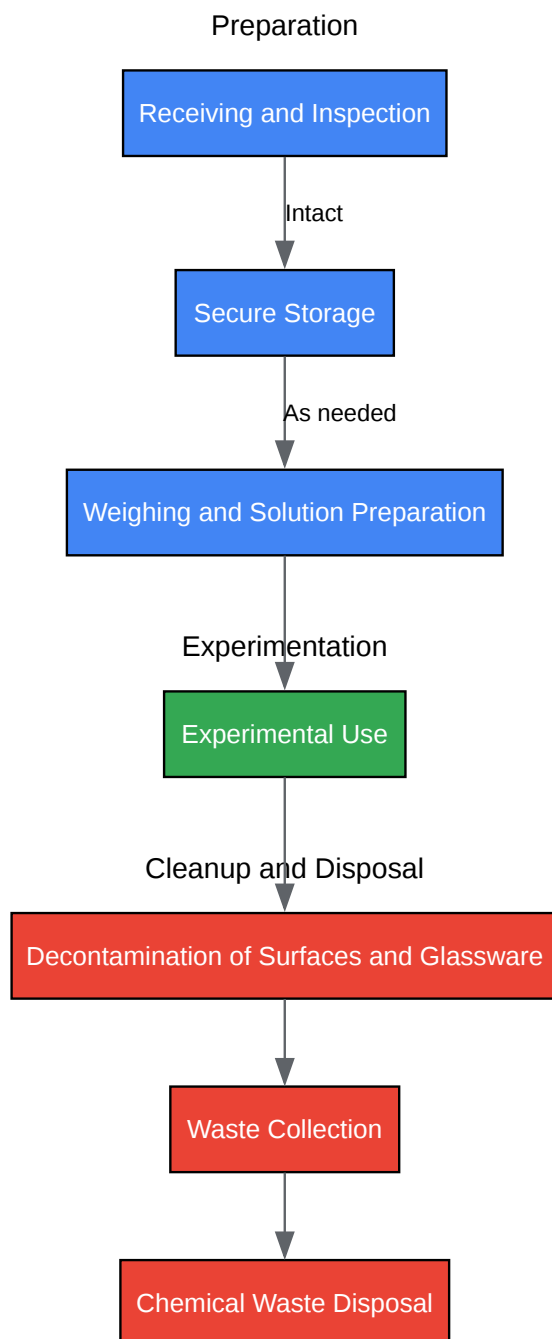
Given its potential biological activity and use in cytotoxicity studies, a stringent PPE protocol is mandatory when handling **Zapotin**.

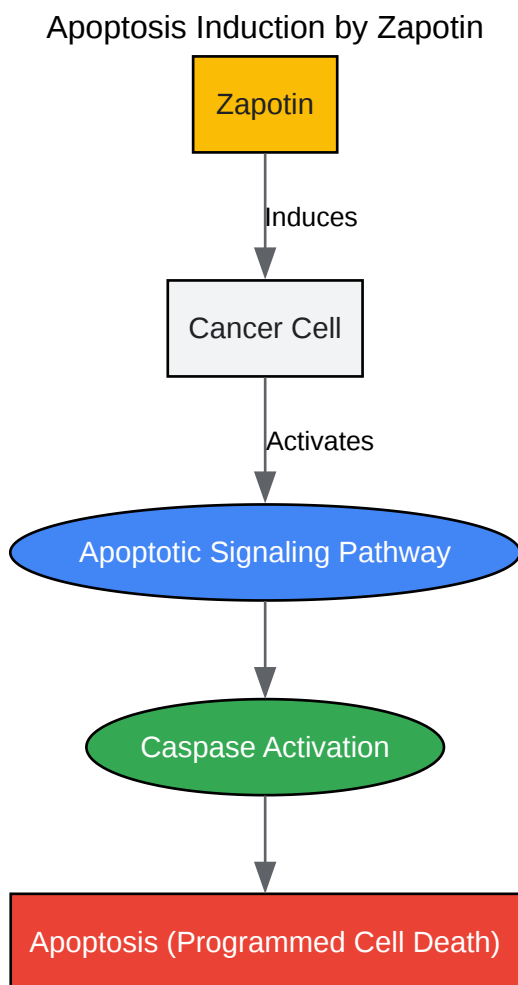
PPE Category	Specification	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	To prevent inhalation of the powder, which could have unknown toxicological effects.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).	To avoid direct skin contact.[4]
Eye Protection	Appropriate protective eyeglasses or chemical safety goggles.	To protect eyes from dust particles.[4]
Body Protection	Laboratory coat.	To protect skin and clothing from contamination.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Zapotin** minimizes risk and ensures a safe laboratory environment. The following workflow outlines the key steps.

Zapotin Handling Workflow





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References

- 1. uprm.edu [uprm.edu]

- 2. Zapotin, a Polymethoxyflavone, with Potential Therapeutic Attributes | MDPI [mdpi.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Safe handling of cytotoxics: guideline recommendations - PMC [pmc.ncbi.nlm.nih.gov]
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